

1-(2-Chlorophenyl)propan-1-amine hydrochloride synthesis pathway

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)propan-1-amine hydrochloride

CAS No.: 40023-85-6

Cat. No.: B1530357

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Technical Whitepaper: Advanced Synthesis and Characterization of **1-(2-Chlorophenyl)propan-1-amine Hydrochloride**

Executive Summary

This technical guide details the synthesis pathway for **1-(2-chlorophenyl)propan-1-amine hydrochloride** (CAS: Generic for free base ~10468-20-9; HCl salt variable). This molecule is a benzylic primary amine, structurally distinct from its regioisomer, 2-chloroamphetamine (a phenethylamine derivative).

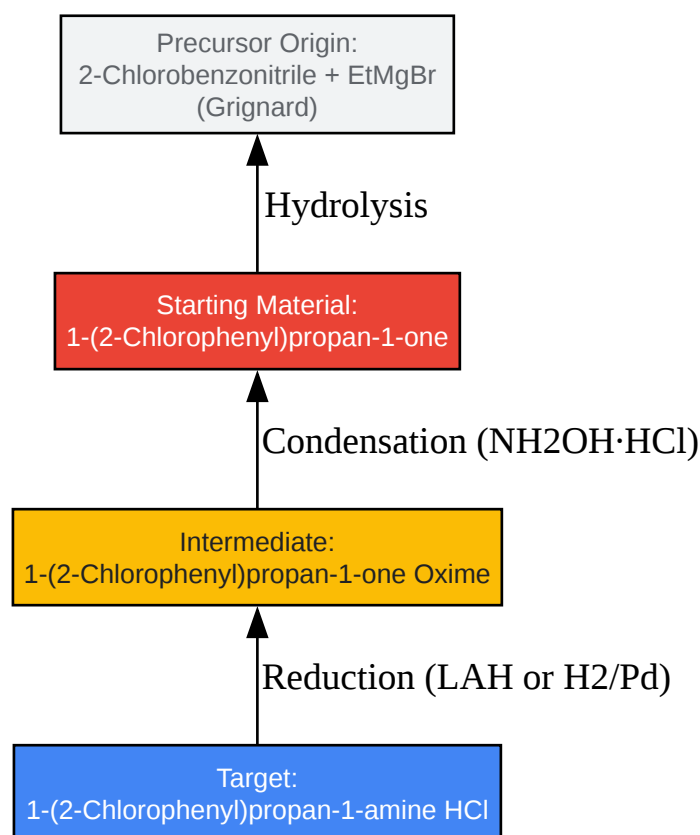
The 1-amino scaffold is a critical pharmacophore in medicinal chemistry, serving as a chiral building block for NK1 antagonists, antidepressants, and calcimimetic agents. Unlike the 2-amino analogs produced via the Henry reaction or reductive amination of P2P derivatives, this target requires functionalization at the benzylic position (C1).

This guide prioritizes the Ketone-Oxime-Amine pathway due to its superior regioselectivity and avoidance of dialkylation byproducts common in direct reductive amination.

Retrosynthetic Analysis

To design a robust synthesis, we deconstruct the target molecule into stable precursors. The benzylic amine is best accessed via the reduction of a nitrogenous derivative of the corresponding ketone.

Key Disconnection: C1–N bond. Precursor: 1-(2-chlorophenyl)propan-1-one (2'-chloropropiophenone).



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Figure 1: Retrosynthetic breakdown illustrating the C1-N bond formation strategy.

Primary Synthesis Pathway: The Oxime Route

This pathway is selected for its high fidelity in producing primary amines without contaminating secondary amine side-products.

Phase 1: Oximation of 1-(2-Chlorophenyl)propan-1-one

The steric hindrance of the ortho-chloro substituent requires forcing conditions to ensure complete conversion of the ketone to the oxime.

- Reagents: 1-(2-chlorophenyl)propan-1-one, Hydroxylamine hydrochloride (), Sodium Acetate (), Ethanol ().
- Mechanism: Nucleophilic attack of hydroxylamine on the carbonyl carbon, followed by dehydration.

Protocol:

- Charge: In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (59.3 mmol) of 1-(2-chlorophenyl)propan-1-one in 150 mL of Ethanol (95%).
- Add Base: Add 9.8 g (119 mmol) of Sodium Acetate trihydrate dissolved in 20 mL water.
- Add Amine Source: Add 8.3 g (119 mmol) of Hydroxylamine Hydrochloride in one portion.
- Reflux: Attach a reflux condenser and heat the mixture to reflux () for 4–6 hours. Monitor via TLC (Mobile phase: 20% EtOAc/Hexane). The ketone spot () should disappear, replaced by the oxime ().
- Workup: Remove ethanol under reduced pressure. Resuspend the residue in water and extract with Dichloromethane (DCM).
- Dry: Dry combined organics over , filter, and concentrate to yield the crude oxime as a viscous oil or low-melting solid.

- Yield Target: >90%.[\[1\]](#)

Phase 2: Reduction to the Primary Amine

Lithium Aluminum Hydride (LAH) is the preferred reducing agent for research scales due to its ability to cleanly reduce the oxime to the amine without affecting the aromatic chloro-substituent (under controlled conditions).

- Reagents: Lithium Aluminum Hydride (), Anhydrous THF.
- Safety Note: LAH is pyrophoric. Perform under inert atmosphere (or).

Protocol:

- Setup: Flame-dry a 3-neck flask and purge with Nitrogen. Add 3.4 g (90 mmol) of and 100 mL of anhydrous THF. Cool to .
- Addition: Dissolve the crude oxime (from Phase 1) in 50 mL anhydrous THF. Add this solution dropwise to the LAH suspension over 30 minutes. Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature, then reflux for 12 hours.
- Quench (Fieser Method): Cool to . Carefully add:
 - water.
 - 15% NaOH solution.
 - water.

- Isolation: Stir until a white granular precipitate forms. Filter through a Celite pad. Rinse the pad with THF.
- Concentration: Evaporate the filtrate to obtain the free base amine as a pale yellow oil.

Phase 3: Hydrochloride Salt Formation[2]

Converts the unstable free base into a crystalline, shelf-stable solid.

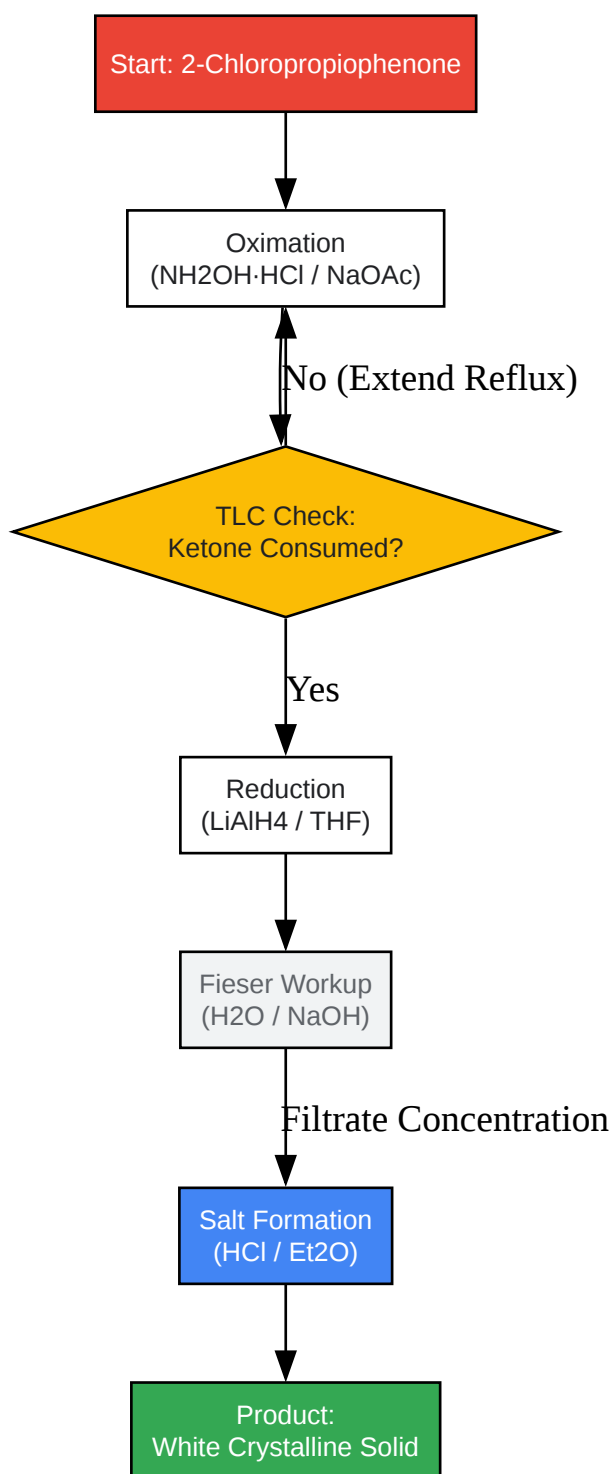
Protocol:

- Dissolve the free base oil in 50 mL of anhydrous Diethyl Ether.
- Cool to

in an ice bath.
- Slowly bubble dry HCl gas into the solution (or add 2M HCl in Diethyl Ether/Dioxane) until the pH reaches ~2.
- A white precipitate will form immediately.
- Recrystallization: Filter the solid and recrystallize from Isopropanol/Ether to yield pure 1-(2-chlorophenyl)propan-1-amine HCl.

Process Workflow & Logic

The following diagram illustrates the critical decision points and isolation steps.



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Figure 2: Operational workflow for the synthesis and isolation of the hydrochloride salt.

Analytical Validation

To ensure scientific integrity, the product must be validated against the following parameters.

Parameter	Method	Expected Result	Significance
Structure	1H NMR (400 MHz, D2O)	7.2–7.5 (m, 4H, Ar-H)	Confirms the benzylic amine structure (triplet at 4.6 ppm is diagnostic for C1-amine).
		4.6 (t, 1H, Ar-CH-N)	
		1.9 (m, 2H, CH2)	
		0.9 (t, 3H, CH3)	
Purity	HPLC (C18 Column)	>98% Area under curve	Critical for biological assays.
Identity	Mass Spectrometry (ESI+)	[M+H] ⁺ = 170.07 (Free base) Isotope pattern: 3:1 ratio (35Cl/37Cl)	Confirms presence of Chlorine atom.
State	Melting Point	185–190°C (Typical for HCl salts of this class)	Indicates crystalline purity.

Safety & Compliance

- Chlorinated Aromatics: The starting material and product are halogenated organics. Avoid inhalation; use a fume hood to prevent sensitization.
- Lithium Aluminum Hydride: Reacts violently with water. Ensure all glassware is oven-dried. Have a Class D fire extinguisher available.
- Regulatory: While 1-(2-chlorophenyl)propan-1-amine is a chemical intermediate, researchers must verify it is not scheduled as a controlled substance analog in their specific jurisdiction due to its structural similarity to cathinones/amphetamines.

References

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